

# Stat3-IN-20 solubility and preparation for in vitro assays

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## Compound of Interest

Compound Name: Stat3-IN-20

Cat. No.: B12375571

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## Application Notes and Protocols for Stat3-IN-20 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and preparation of **Stat3-IN-20** for in vitro assays, along with comprehensive protocols for its use in evaluating the inhibition of the STAT3 signaling pathway.

## Product Information

- Product Name: **Stat3-IN-20**
- Mechanism of Action: **Stat3-IN-20** is a selective inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).<sup>[1][2]</sup> It functions by binding to the SH2 domain of STAT3, which is crucial for its phosphorylation-dependent dimerization.<sup>[1][2]</sup> By preventing dimerization, **Stat3-IN-20** inhibits the translocation of STAT3 to the nucleus and subsequent downstream gene transcription.<sup>[1][2]</sup> This leads to the induction of cell cycle arrest and apoptosis in cancer cells where STAT3 is overactivated.<sup>[1]</sup>
- Biological Activity: **Stat3-IN-20** has an IC<sub>50</sub> of 0.65 µM for STAT3.<sup>[1]</sup> It has shown antiproliferative effects in cancer cell lines with constitutively active STAT3, such as DU145 (prostate cancer) and MDA-MB-231 (breast cancer), with IC<sub>50</sub> values of 2.97 µM and 3.26 µM, respectively.<sup>[1]</sup>

## Solubility and Solution Preparation

The solubility of **Stat3-IN-20** is a critical factor for its effective use in in vitro assays. The following tables provide data on its solubility in common laboratory solvents and guidelines for preparing stock and working solutions.

**Table 1: Solubility of Stat3-IN-20**

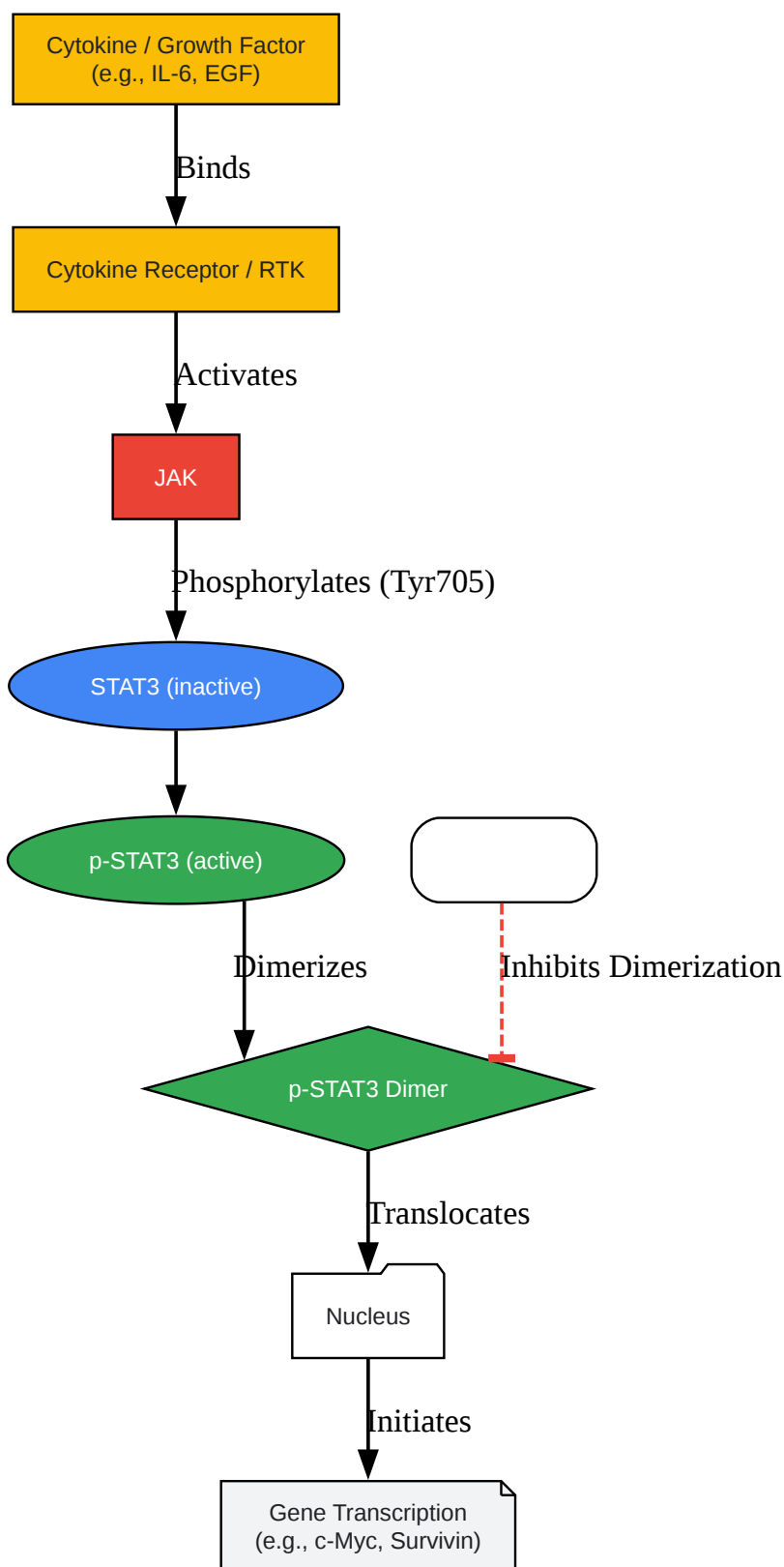
Solvent	Concentration	Remarks
DMSO	100 mg/mL (168.45 mM)	Requires ultrasonication and warming to 80°C for complete dissolution. <a href="#">[1]</a>
Ethanol	Insoluble	Not recommended as a primary solvent.
Water	Insoluble	Not recommended as a primary solvent.

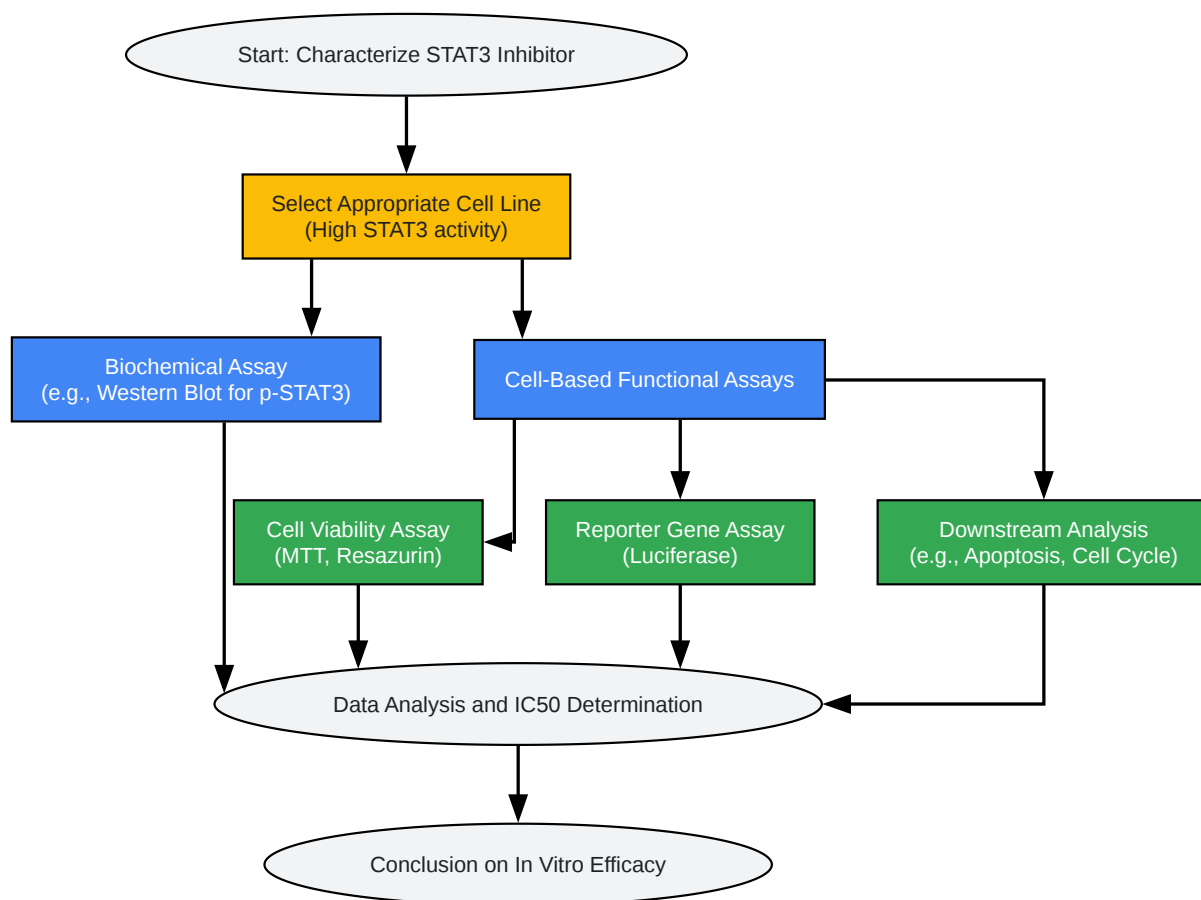
**Table 2: Preparation of Stock and Working Solutions**

Solution Type	Recommended Concentration	Solvent	Preparation Procedure	Storage
Stock Solution	10 mM	DMSO	To prepare a 10 mM stock solution, dissolve 5.94 mg of Stat3-IN-20 (MW: 593.64 g/mol ) in 1 mL of DMSO. Sonicate and warm as needed to ensure complete dissolution.	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months. <sup>[2]</sup> Avoid repeated freeze-thaw cycles.
Working Solution	1-100 µM	Cell Culture Medium	Dilute the 10 mM stock solution in pre-warmed cell culture medium to the desired final concentration. Ensure the final DMSO concentration in the culture medium is ≤ 0.5% to avoid solvent toxicity.	Prepare fresh for each experiment.

## Signaling Pathway

The diagram below illustrates the canonical STAT3 signaling pathway, which is the primary target of **Stat3-IN-20**.





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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- 2. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]

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